

# HPLC analysis of 4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide

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## Compound of Interest

Compound Name:	4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide
Cat. No.:	B160229

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An Application Note for the HPLC Analysis of **4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide**

## Introduction

**4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide** is a sulfonamide derivative with potential applications in pharmaceutical and chemical research.<sup>[1]</sup> Accurate and reliable quantification of this compound is crucial for quality control, stability studies, and various research applications. High-Performance Liquid Chromatography (HPLC) is a widely used analytical technique for the separation, identification, and quantification of sulfonamides due to its high sensitivity and specificity.<sup>[2]</sup> This application note provides a detailed protocol for the HPLC analysis of **4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide**.

The compound has a molecular formula of C<sub>14</sub>H<sub>16</sub>N<sub>2</sub>O<sub>4</sub>S and a molecular weight of 308.35 g/mol.<sup>[3][4][5]</sup> It is typically a solid or crystalline powder with a melting point of approximately 186°C.<sup>[1][6]</sup>

## Principle of the Method

This method utilizes reverse-phase high-performance liquid chromatography (RP-HPLC) with UV detection. The separation is achieved on a C<sub>18</sub> column using an isocratic mobile phase of acetonitrile and water. The analyte is quantified by measuring its absorbance at a specific wavelength.

## Materials and Reagents

- **4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide** reference standard (>98.0% purity)[7][8]
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Methanol (HPLC grade)
- 0.45 µm syringe filters

## Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV-Vis detector is suitable for this analysis.

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reverse-phase (250 x 4.6 mm, 5 µm)[1]
Mobile Phase	Acetonitrile/water (70:30 v/v)[1]
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	25 °C
Detection	UV at 265 nm[9][10]
Run Time	10 minutes

## Experimental Protocols

### Standard Solution Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide** reference standard and transfer it to a 25

mL volumetric flask. Dissolve and dilute to volume with methanol.

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock standard solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.

## Sample Preparation

- Accurately weigh the sample containing **4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide**.
- Dissolve the sample in a suitable volume of methanol to obtain a theoretical concentration within the calibration range.
- Filter the solution through a 0.45 µm syringe filter prior to injection.

## Method Validation

Method validation should be performed according to ICH guidelines to ensure the reliability of the results.

## System Suitability

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	≥ 2000
Relative Standard Deviation (RSD) of Peak Area (n=6)	≤ 2.0%

## Linearity

Concentration Range (µg/mL)	Correlation Coefficient (r <sup>2</sup> )
1 - 100	≥ 0.999

## Precision

Precision Type	RSD (%)
Repeatability (Intra-day)	≤ 2.0%
Intermediate Precision (Inter-day)	≤ 3.0%

## Accuracy (Recovery)

Spiked Concentration (µg/mL)	Recovery (%)
50	98.0 - 102.0
75	98.0 - 102.0
100	98.0 - 102.0

## Limits of Detection (LOD) and Quantification (LOQ)

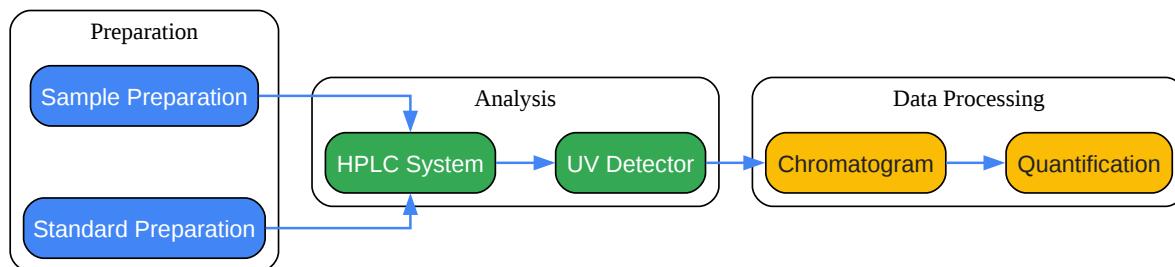
Parameter	Value (µg/mL)
LOD	0.1
LOQ	0.3

## Data Presentation

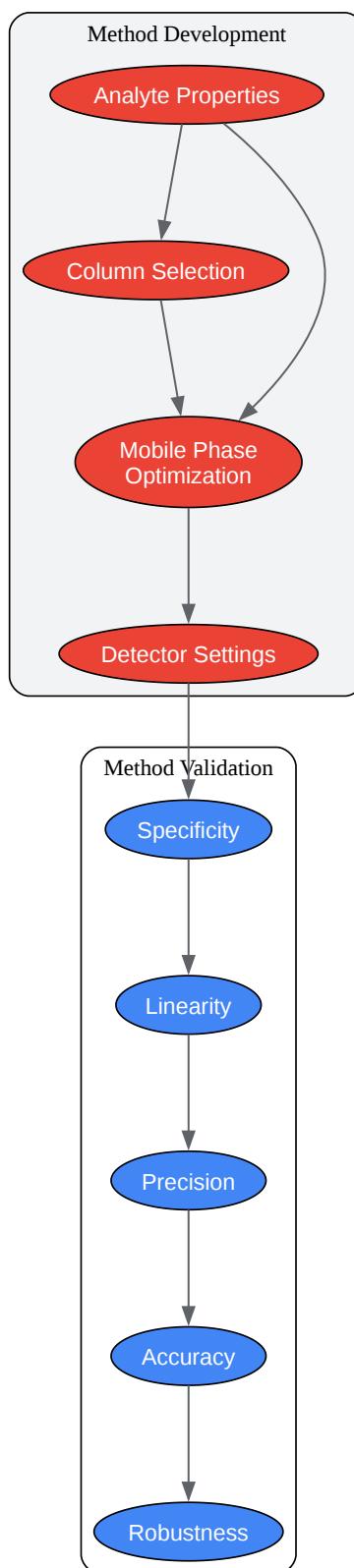
### Quantitative Data Summary

Analyte	Retention Time (min)
4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide	~6.2[1]

## Visualizations

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Caption: A flowchart illustrating the major steps in the HPLC analysis workflow.

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Caption: Logical relationship between method development and validation parameters.

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